Quinoxalin-2-ylmethanol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Quinoxalin-2-ylmethanol*
CAS No.:	*41242-94-8*
Cat. No.:	*B1298243*

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An in-depth exploration of the synthesis, properties, and applications of a versatile building block in medicinal chemistry.

Foreword

The quinoxaline scaffold is a cornerstone in the development of contemporary therapeutics, renowned for its broad spectrum of biological activities.[1] Within this privileged class of heterocyclic compounds, **quinoxalin-2-ylmethanol** emerges as a pivotal building block, offering a reactive handle for the synthesis of a diverse array of complex molecules. This technical guide, intended for researchers, scientists, and professionals in drug development, provides a comprehensive overview of **quinoxalin-2-ylmethanol**, from its fundamental chemical identity to its applications in the synthesis of bioactive agents. We will delve into its nomenclature, physicochemical properties, detailed synthetic protocols, and its role as a precursor to compounds with potential antimicrobial and kinase inhibitory activities.

Core Identification: CAS Number and Nomenclature

At the heart of any chemical discourse lies unambiguous identification. **Quinoxalin-2-ylmethanol** is cataloged under the following identifiers:

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Identifier	Value
CAS Number	41242-94-8[2]
IUPAC Name	Quinoxalin-2-ylmethanol
Synonyms	2-QuinoxalineMethanol, 2-(Hydroxymethyl)quinoxaline
Molecular Formula	$C_9H_8N_2O$[3]
Molecular Weight	160.17 g/mol [3]

These identifiers are crucial for accurate literature searches, procurement, and regulatory compliance.

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in research and development.

Property	Value	Source
Melting Point	79-80 °C	
Boiling Point (Predicted)	310.2 ± 27.0 °C	
Density (Predicted)	1.293 ± 0.06 g/cm³	
Appearance	Gray to dark gray solid	
Storage Temperature	2-8°C	

Synthesis of **Quinoxalin-2-ylmethanol**: A Step-by-Step Protocol

The synthesis of **quinoxalin-2-ylmethanol** is most effectively achieved through the reduction of a suitable precursor, quinoxaline-2-carboxylic acid. This transformation leverages powerful reducing agents to convert the carboxylic acid functionality into a primary alcohol.

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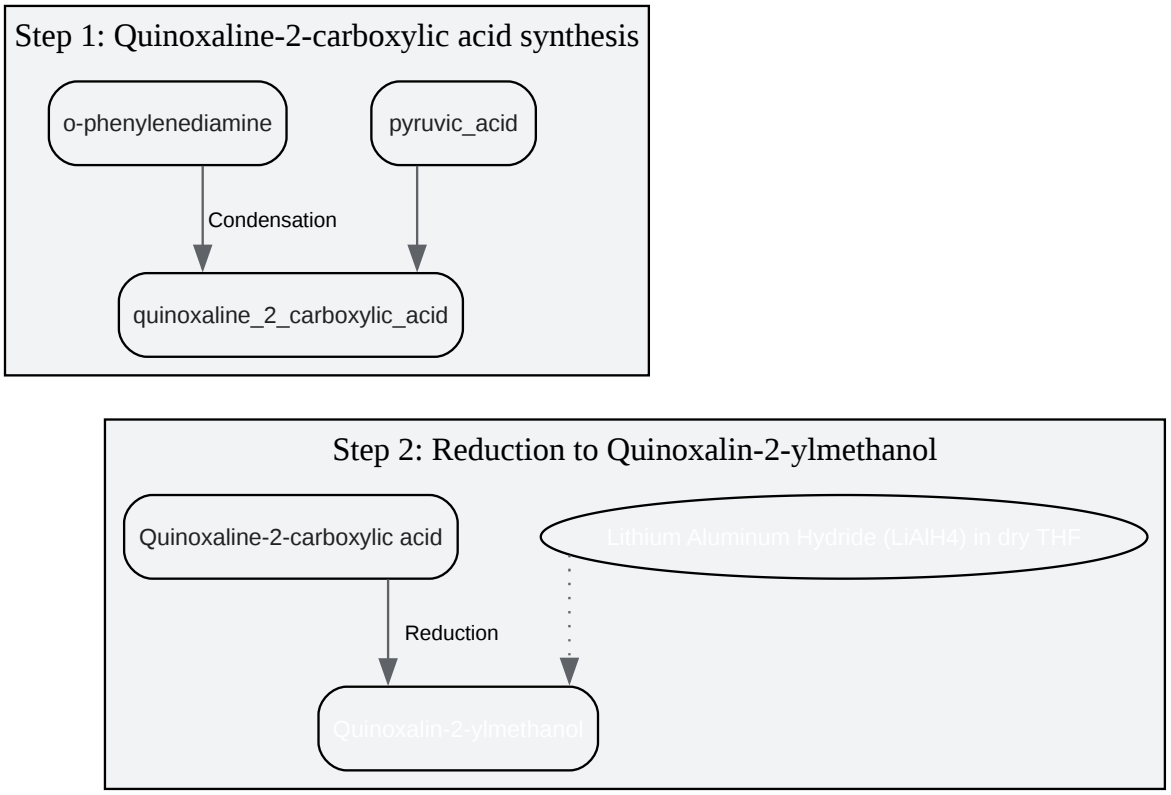
Plausible Synthetic Pathway



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Caption: Synthetic pathway to **quinoxalin-2-ylmethanol**.

Detailed Experimental Protocol

This protocol is based on established methods for the reduction of carboxylic acids using lithium aluminum hydride ($LiAlH_4$).

Materials:

- Quinoxaline-2-carboxylic acid
- Lithium aluminum hydride ($LiAlH_4$)

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- Anhydrous tetrahydrofuran (THF)
- Diethyl ether
- Saturated aqueous sodium sulfate (Na_2SO_4) solution
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Ice bath
- Rotary evaporator

Procedure:

- Reaction Setup: A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel is charged with a suspension of lithium aluminum hydride (1.5 equivalents) in anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon). The flask is cooled in an ice bath.
- Addition of Substrate: Quinoxaline-2-carboxylic acid (1 equivalent) is dissolved in anhydrous THF and added dropwise to the stirred suspension of $LiAlH_4$ via the dropping funnel at a rate that maintains the internal temperature below 10 °C.
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and then heated to reflux for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Quenching: After the reaction is complete, the flask is cooled in an ice bath. The reaction is carefully quenched by the dropwise addition of water, followed by a 15% aqueous sodium hydroxide solution, and then again with water (Fieser workup).

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- Filtration and Extraction: The resulting granular precipitate is filtered off and washed with diethyl ether. The combined organic filtrates are dried over anhydrous magnesium sulfate ($MgSO_4$).

- Purification: The solvent is removed under reduced pressure using a rotary evaporator. The crude product can be purified by column chromatography on silica gel or by recrystallization to yield pure **quinoxalin-2-ylmethanol**.

Causality behind Experimental Choices:

- Anhydrous Conditions: Lithium aluminum hydride reacts violently with water. Therefore, all glassware must be thoroughly dried, and anhydrous solvents must be used to prevent a hazardous reaction and decomposition of the reagent.

- Inert Atmosphere: An inert atmosphere prevents the reaction of $LiAlH_4$ with atmospheric moisture and oxygen.

- Controlled Addition at Low Temperature: The initial reaction between $LiAlH_4$ and the carboxylic acid is exothermic. Slow, dropwise addition at a low temperature is crucial to control the reaction rate and prevent dangerous temperature increases.

- Reflux: Heating the reaction mixture to reflux ensures the reaction goes to completion.

- Careful Quenching: The quenching of excess $LiAlH_4$ is highly exothermic and produces hydrogen gas. It must be performed slowly and with extreme caution in an ice bath to control the release of heat and gas.

Spectroscopic Characterization

The structural elucidation of **quinoxalin-2-ylmethanol** is confirmed through various spectroscopic techniques. Below are the expected characteristic signals.

^1H NMR Spectroscopy (Predicted):

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Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H_3	~8.6	s	-
H_5, H_8	~8.1	m	-
H_6, H_7	~7.8	m	-
-CH_2-	~4.9	s	-
-OH	Variable	br s	-

^{13}C NMR Spectroscopy (Predicted):

Carbon	Chemical Shift (δ, ppm)
C_2	~155
C_3	~145
C_{4a}, C_{8a}	~142
C_5, C_8, C_6, C_7	128-131
-CH_2-	~63

Infrared (IR) Spectroscopy:

Functional Group	Characteristic Absorption (cm^{-1})
O-H stretch (alcohol)	3400-3200 (broad)
C-H stretch (aromatic)	3100-3000
C=N stretch	~1620
C=C stretch (aromatic)	1600-1450
C-O stretch (primary alcohol)	~1050

Mass Spectrometry (MS):

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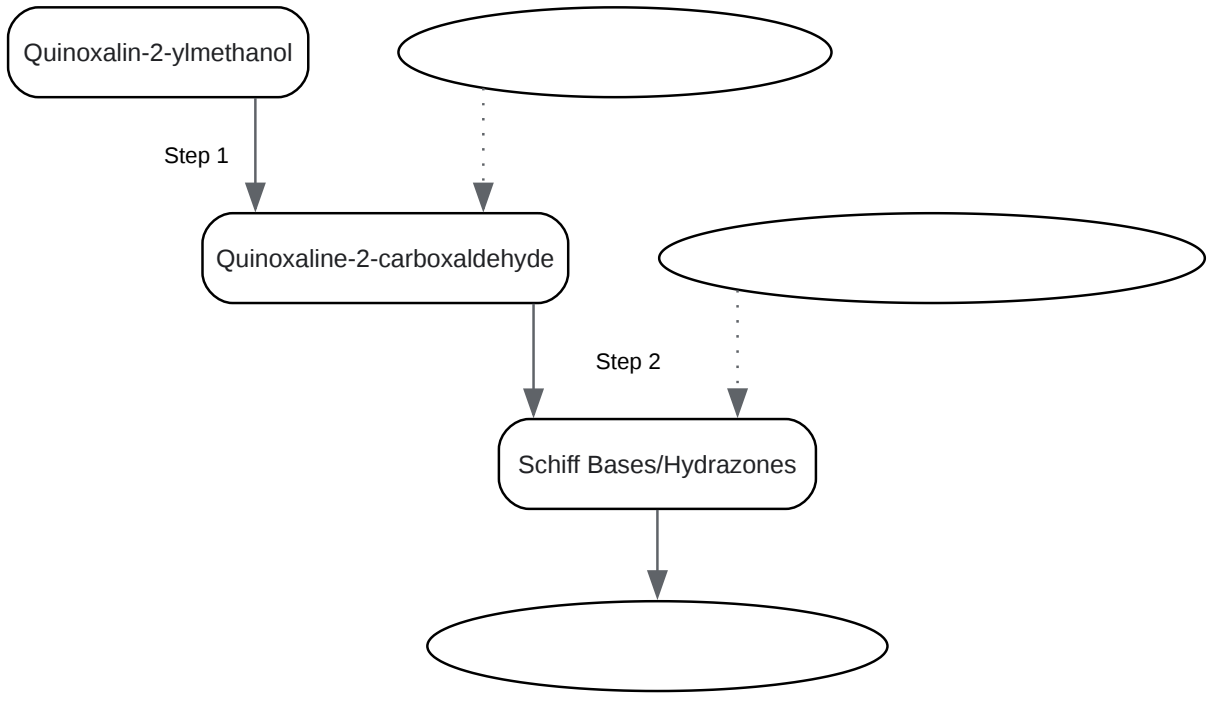
- Expected $[M+H]^+$: m/z 161.07

Applications in Drug Discovery and Development

Quinoxalin-2-ylmethanol is a valuable intermediate in the synthesis of more complex molecules with a wide range of biological activities. Its primary alcohol functionality provides a convenient point for further chemical modifications.

Precursor for Antimicrobial Agents

The quinoxaline nucleus is a well-established pharmacophore in the design of antimicrobial agents.[4][5] **Quinoxalin-2-ylmethanol** can be utilized as a starting material to introduce various side chains and functional groups that can enhance antibacterial and antifungal activity.[6][7]



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Caption: Synthesis of antimicrobial agents from **quinoxalin-2-ylmethanol**.

The oxidation of the primary alcohol to an aldehyde opens up a plethora of synthetic possibilities, including the formation of imines (Schiff bases) and hydrazones. These derivatives

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have been shown to possess significant antimicrobial properties.

Scaffold for Kinase Inhibitors

Protein kinases are crucial targets in cancer therapy, and the quinoxaline core is a prominent feature in many kinase inhibitors.[8][9] **Quinoxalin-2-ylmethanol** can be elaborated into more complex structures that can effectively bind to the ATP-binding site of various kinases, thereby inhibiting their activity.

The hydroxyl group can be functionalized to introduce moieties that can form key hydrogen bonds and other interactions within the kinase active site, leading to potent and selective inhibition.

Conclusion

Quinoxalin-2-ylmethanol is a readily accessible and highly versatile chemical entity that holds significant promise for the future of drug discovery. Its straightforward synthesis, coupled with the reactivity of its primary alcohol, makes it an invaluable building block for the creation of novel therapeutic agents. The continued exploration of the chemical space accessible from **quinoxalin-2-ylmethanol** is expected to yield new and improved candidates for the treatment of a wide range of diseases.

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